

Essential Safety and Operational Guide for Handling 2-Bromo-5-methoxybenzoic Acid

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Compound of Interest

Compound Name: 2-Bromo-5-methoxybenzoic acid

Cat. No.: B042474

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This guide furnishes researchers, scientists, and drug development professionals with crucial safety protocols, operational procedures, and disposal plans for **2-Bromo-5-methoxybenzoic acid**. Adherence to these guidelines is paramount for ensuring personal safety, maintaining laboratory integrity, and promoting environmental stewardship.

Hazard Identification and Classification

2-Bromo-5-methoxybenzoic acid is classified as a hazardous substance requiring careful handling. The primary hazards are:

- Skin Irritation (Category 2): Causes skin irritation upon contact.[1][2][3]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[1][2][3]
- Respiratory Irritation (Category 3): May cause respiratory irritation if inhaled.[1][2][3]

The signal word for this chemical is "Warning".[1][2]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling. The following PPE is mandatory to minimize exposure.

PPE Category	Recommended Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or glasses with side-shields (conforming to EN 166 or NIOSH standards).[1][3]	Protects against dust particles and splashes that can cause serious eye irritation.
Hand Protection	Chemical-impermeable protective gloves (e.g., nitrile or butyl rubber).[1]	Prevents skin contact and subsequent irritation. Gloves should be inspected for integrity before each use.
Skin & Body Protection	Laboratory coat and appropriate protective clothing to prevent skin exposure.[1]	Minimizes the risk of skin contact with the solid chemical.
Respiratory Protection	Not required under normal laboratory conditions with adequate ventilation.[1][3] For large-scale operations, emergency situations, or if dust is generated, a NIOSH/MSHA or European Standard EN 136 approved respirator should be used.[1]	Minimizes the inhalation of dust that may cause respiratory irritation.

Operational Plan: Handling and Storage

Strict adherence to the following operational protocols is essential for the safe handling and storage of **2-Bromo-5-methoxybenzoic acid**.

Engineering Controls

- Ventilation: All work should be conducted in a well-ventilated area. For procedures that may generate dust, use of a chemical fume hood is strongly recommended.[3]
- Emergency Equipment: An eyewash station and a safety shower must be readily accessible and in close proximity to the workstation.[1][3]

Procedural Steps for Handling

- Preparation:
 - Ensure all necessary PPE is donned correctly before work begins.
 - Prepare all required equipment and reagents to minimize movement and the potential for spills.
 - Confirm that emergency equipment is accessible and functional.
- Handling:
 - Avoid all personal contact with the substance, including inhalation of dust.[3][4]
 - Prevent the formation of dust during handling.[3]
 - Do not eat, drink, or smoke in the designated handling area.[5]
 - Keep the container tightly closed when not in use.[3]
- Post-Handling:
 - Wash hands and any exposed skin thoroughly after handling.[2][3]
 - Decontaminate all surfaces and equipment that may have come into contact with the chemical.
 - Remove PPE in the correct order to avoid cross-contamination and dispose of contaminated items as hazardous waste.[5]

Storage

- Store in a cool, dry, and well-ventilated place.[3]
- Keep containers tightly closed to prevent contamination.[3]
- Store away from incompatible materials, such as strong oxidizing agents.[1][3]

Spill and Disposal Plan

In Case of a Spill

- Evacuate personnel from the immediate area.
- Ensure the area is well-ventilated.
- Wear the appropriate PPE as outlined above, including respiratory protection if dust is present.
- Gently sweep or shovel the spilled solid material into a suitable, labeled container for disposal. Avoid actions that generate dust.[3]
- Clean the spill area thoroughly.
- Place all contaminated cleanup materials into a sealed, labeled container for proper disposal.

Disposal Plan

All waste generated must be treated as hazardous.

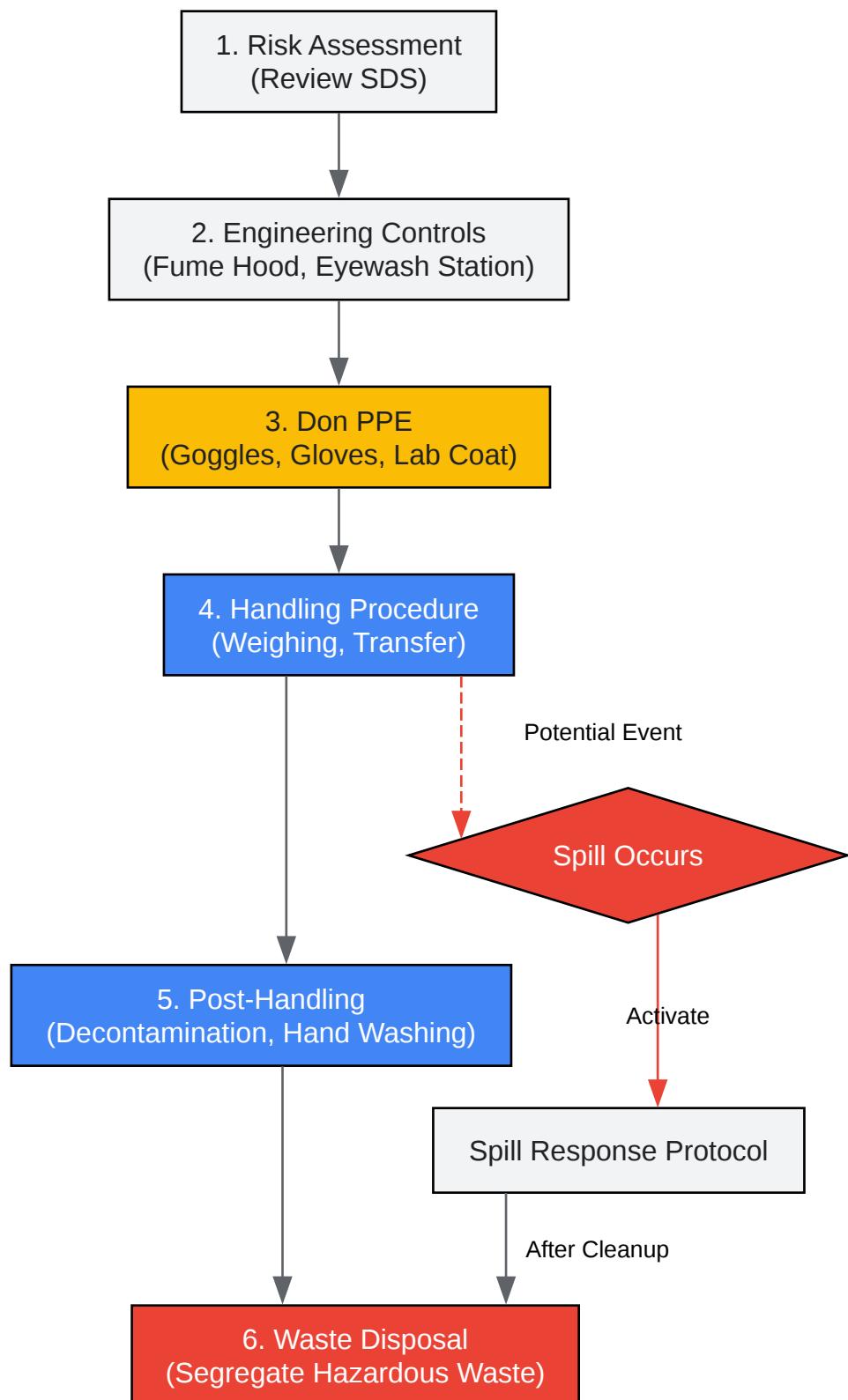
- Chemical Waste: Dispose of **2-Bromo-5-methoxybenzoic acid** and any contaminated materials in a designated, labeled hazardous waste container.[3][6]
- Contaminated PPE: Contaminated gloves, lab coats, and other disposable PPE should be placed in a sealed bag and disposed of as hazardous waste.[5]
- Disposal must be conducted in accordance with all applicable local, regional, and national regulations.[3][6]

Quantitative Data Summary

The following table summarizes key quantitative data for **2-Bromo-5-methoxybenzoic acid**.

Property	Value
Molecular Formula	C ₈ H ₇ BrO ₃ [1]
Molecular Weight	231.04 g/mol [1]
Physical State	Solid [7]
Melting Point	157-159 °C
CAS Number	22921-68-2 [2] [3]

Safe Handling Workflow

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Caption: Logical workflow for safely handling **2-Bromo-5-methoxybenzoic acid**.

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